

# Application Notes and Protocols for Fto-IN-10 in Cell Culture

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## Compound of Interest

Compound Name: *Fto-IN-10*

Cat. No.: *B12370325*

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These application notes provide detailed protocols for the solubility and preparation of **Fto-IN-10** for use in cell culture experiments. **Fto-IN-10** is a potent inhibitor of the human fat mass and obesity-associated protein (FTO), a demethylase enzyme. It has been shown to induce DNA damage and autophagic cell death in cancer cell lines.

## Chemical Properties and Solubility

**Fto-IN-10** is a 1,8-naphthalimide derivative with a molecular weight of 388.42 g/mol . Its inhibitory concentration (IC50) against the FTO enzyme is 4.5  $\mu$ M. For effective use in cell-based assays, it is crucial to prepare a stable stock solution. Due to its hydrophobic nature, **Fto-IN-10** is sparingly soluble in aqueous solutions but can be dissolved in organic solvents.

Table 1: Solubility and Properties of **Fto-IN-10**

Property	Value	Source
Molecular Weight	388.42 g/mol	[1][2][3]
IC50 (FTO)	4.5 $\mu$ M	[1][2][3]
Solubility in DMSO	$\geq$ 50 mg/mL (128.7 mM)	
Solubility in Ethanol	Not explicitly stated, likely lower than DMSO	
Solubility in Water	Insoluble	

Note: Specific quantitative solubility data for **Fto-IN-10** is not readily available. The solubility in DMSO is based on data for a structurally similar compound, FTO-IN-1 TFA. Researchers should perform their own solubility tests.

## Experimental Protocols

### Preparation of Fto-IN-10 Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **Fto-IN-10** in dimethyl sulfoxide (DMSO).

Materials:

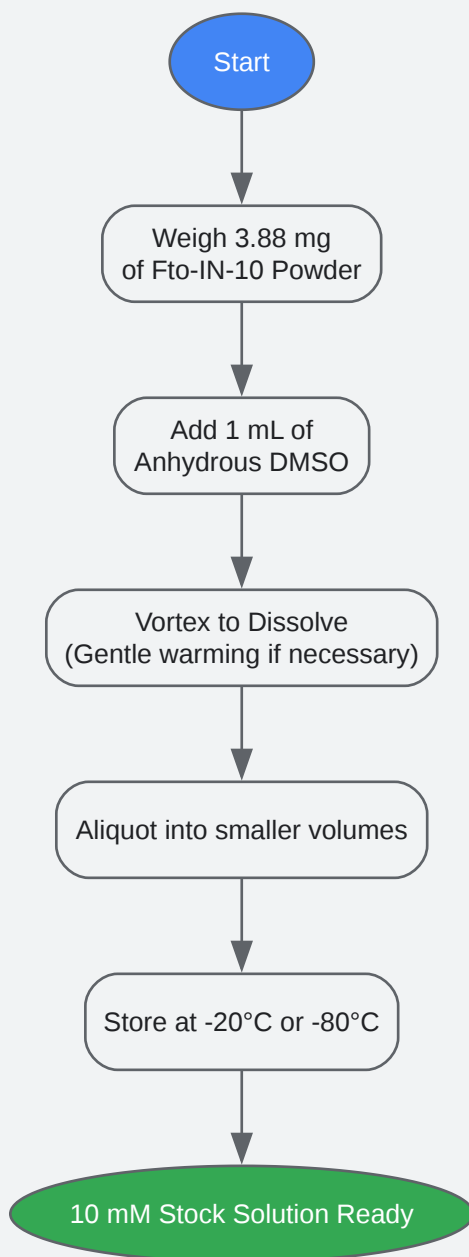
- **Fto-IN-10** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

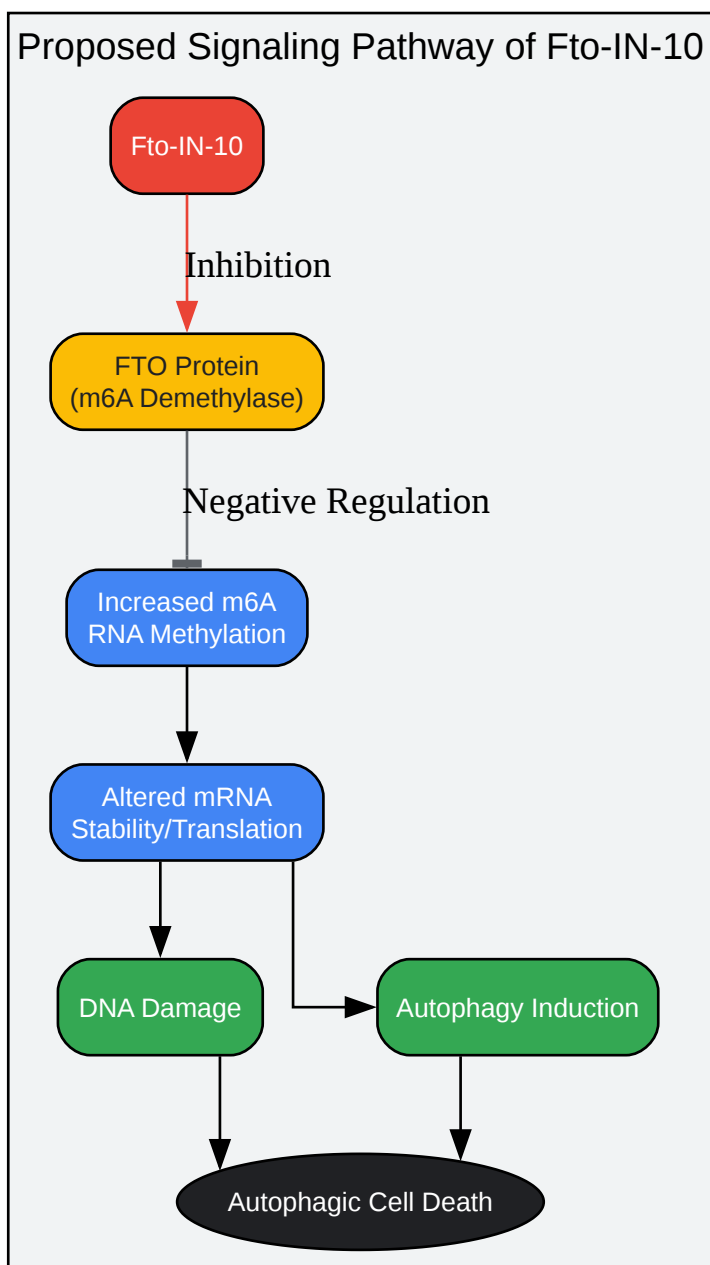
Procedure:

- Calculate the required mass of **Fto-IN-10**:

- To prepare 1 mL of a 10 mM stock solution, you will need:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 388.42 \text{ g/mol} \times 1000 \text{ mg/g} = 3.88 \text{ mg}$
- Weighing **Fto-IN-10**:
  - Carefully weigh out 3.88 mg of **Fto-IN-10** powder and place it in a sterile microcentrifuge tube.
- Dissolving in DMSO:
  - Add 1 mL of anhydrous/sterile DMSO to the microcentrifuge tube containing the **Fto-IN-10** powder.
  - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
- Storage:
  - Aliquot the 10 mM stock solution into smaller volumes (e.g., 20-50 µL) to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C for long-term storage.

## Experimental Workflow: Fto-IN-10 Stock Solution Preparation





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## References

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